

# Unraveling the Elusive Identity of 2-Cyclopentylpyridine: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyclopentylpyridine

Cat. No.: B15225465

[Get Quote](#)

Columbus, OH – In the vast landscape of chemical compounds, the specific entity known as **2-Cyclopentylpyridine** presents a notable challenge to researchers and drug development professionals. Despite extensive searches across prominent chemical databases, a definitive Chemical Abstracts Service (CAS) number for **2-Cyclopentylpyridine** remains elusive. This absence suggests that the compound is not widely synthesized, characterized, or commercially available, thereby limiting the availability of in-depth technical data.

This guide addresses the current state of knowledge regarding **2-Cyclopentylpyridine**, acknowledging the significant information gap due to the lack of a specific CAS identifier. In lieu of a detailed monograph on the target compound, this document will provide information on closely related and well-characterized analogs, offering insights into the potential properties and synthesis of **2-Cyclopentylpyridine**. We will also discuss the broader context of cyclopentyl- and alkyl-substituted pyridines in medicinal chemistry.

## The Challenge of Identification: The Missing CAS Number

A CAS Registry Number is a unique identifier assigned to every chemical substance described in the open scientific literature. The inability to locate a CAS number for **2-Cyclopentylpyridine** after comprehensive searches of databases such as PubChem, SciFinder, and the Chemical Abstracts Service registry itself, strongly indicates a lack of published research and formal characterization of this specific molecule. While numerous derivatives and related structures

possess unique CAS numbers, **2-Cyclopentylpyridine** appears to be a novel or uncharacterized entity in the public domain.

## Physicochemical Properties: Extrapolations from Analogs

Without experimental data for **2-Cyclopentylpyridine**, we can extrapolate potential physicochemical properties based on structurally similar and well-documented compounds. For instance, 2-Pentylpyridine (CAS: 2294-76-0), which features a five-carbon alkyl chain at the 2-position of the pyridine ring, offers a reasonable comparison.

Property	2-Pentylpyridine	2-Cyclopentylpyridine (Estimated)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	C <sub>10</sub> H <sub>13</sub> N
Molecular Weight	149.24 g/mol	~147.22 g/mol
Boiling Point	211-212 °C	Likely similar to 2-pentylpyridine, potentially slightly higher due to the rigidity of the cyclopentyl ring.
Density	0.916 g/mL at 25 °C	Expected to be in a similar range.
Solubility	Sparingly soluble in water; soluble in organic solvents.	Expected to have low water solubility and good solubility in common organic solvents.

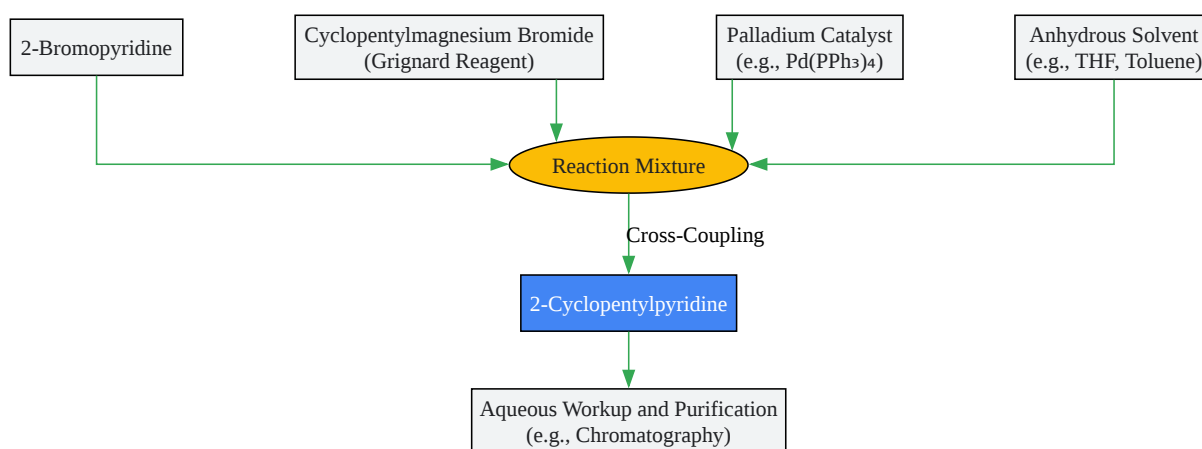
Note: The properties for **2-Cyclopentylpyridine** are estimations and should be treated with caution. Experimental verification is necessary.

## Synthesis Strategies: A Roadmap for Preparation

While specific experimental protocols for the synthesis of **2-Cyclopentylpyridine** are not available, established synthetic methodologies for alkylpyridines can be adapted. A plausible and commonly employed approach would be a cross-coupling reaction.

## Experimental Workflow: Palladium-Catalyzed Cross-Coupling

A potential synthetic route is the palladium-catalyzed cross-coupling of a halopyridine with a cyclopentyl Grignard reagent.



[Click to download full resolution via product page](#)

Caption: A potential synthetic workflow for **2-Cyclopentylpyridine**.

### Methodology:

- Preparation of Grignard Reagent: Cyclopentyl bromide would be reacted with magnesium turnings in an anhydrous ether solvent, such as tetrahydrofuran (THF), under an inert atmosphere (e.g., argon or nitrogen) to form cyclopentylmagnesium bromide.
- Cross-Coupling Reaction: In a separate reaction vessel, 2-bromopyridine and a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)) would be dissolved in an anhydrous solvent like toluene or THF.

- **Addition and Reflux:** The freshly prepared cyclopentylmagnesium bromide solution would be added dropwise to the mixture containing the 2-bromopyridine and catalyst. The reaction mixture would then be heated to reflux for a specified period to drive the coupling reaction to completion.
- **Workup and Purification:** Upon cooling, the reaction would be quenched with an aqueous solution (e.g., saturated ammonium chloride). The organic layer would be separated, dried, and concentrated. The crude product would then be purified using a suitable technique, such as column chromatography on silica gel, to isolate the **2-Cyclopentylpyridine**.

## Applications and Biological Activity: The Untapped Potential

The pyridine scaffold is a ubiquitous feature in a vast number of pharmaceuticals and biologically active compounds. The introduction of an alkyl or cycloalkyl substituent can significantly influence the lipophilicity, metabolic stability, and receptor-binding affinity of the parent molecule.

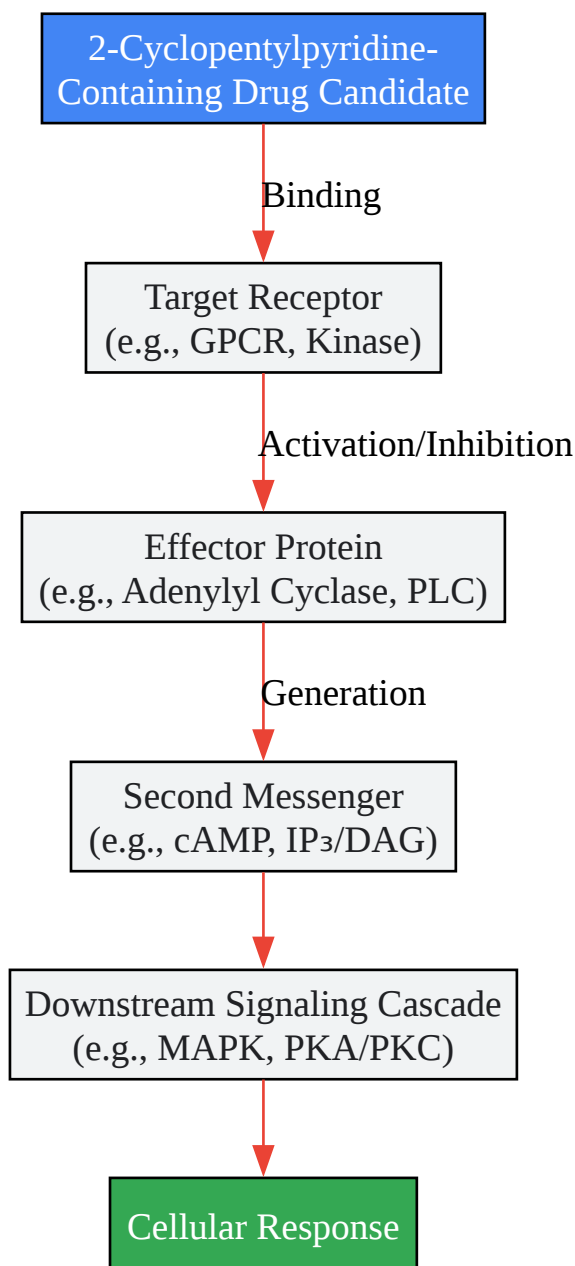
While there is no specific biological data for **2-Cyclopentylpyridine**, its structural motif suggests potential applications in several areas of drug discovery:

- **Central Nervous System (CNS) Agents:** The lipophilic nature of the cyclopentyl group could facilitate penetration of the blood-brain barrier, making it a candidate for incorporation into novel CNS-active compounds.
- **Enzyme Inhibitors:** The pyridine nitrogen can act as a hydrogen bond acceptor, and the cyclopentyl group can engage in hydrophobic interactions within the active site of an enzyme.
- **Metabolic Blockers:** The cyclopentyl group may serve as a metabolic blocker, preventing enzymatic degradation at that position and thereby increasing the half-life of a potential drug candidate.

The absence of a dedicated research focus on **2-Cyclopentylpyridine** presents an opportunity for exploratory synthesis and biological screening. Its characterization and evaluation could unveil novel pharmacological properties.

## Signaling Pathways: A Hypothetical Involvement

Given that many pyridine-containing molecules act as modulators of various signaling pathways, it is conceivable that **2-Cyclopentylpyridine** could interact with biological targets that influence cellular signaling. The specific pathways would depend on the overall structure of a larger molecule incorporating this fragment.



[Click to download full resolution via product page](#)

Caption: A generalized signaling pathway potentially modulated by a **2-Cyclopentylpyridine** derivative.

In conclusion, while a comprehensive technical guide on **2-Cyclopentylpyridine** is currently unfeasible due to the lack of a CAS number and associated experimental data, this document provides a foundational understanding based on chemical principles and data from analogous compounds. The synthesis and characterization of this elusive molecule represent an open area for chemical research, with the potential to contribute novel building blocks for the development of future therapeutics. Researchers interested in this area are encouraged to pursue its synthesis and to subsequently characterize its properties and biological activity, which would be a valuable addition to the chemical literature.

- To cite this document: BenchChem. [Unraveling the Elusive Identity of 2-Cyclopentylpyridine: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15225465#2-cyclopentylpyridine-cas-number\]](https://www.benchchem.com/product/b15225465#2-cyclopentylpyridine-cas-number)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)